

Commercial Sources and Availability of Heptylbenzene-d5: A Technical Guide

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Compound of Interest

Compound Name: Heptylbenzene-d5

Cat. No.: B15554079

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, synthesis, and analysis of **Heptylbenzene-d5** (1-Phenylheptane-d5). This deuterated aromatic hydrocarbon is a valuable tool in various research applications, particularly in pharmacokinetic studies, metabolic profiling, and as an internal standard for mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.

Commercial Availability

Heptylbenzene-d5 is available from several specialized chemical suppliers that focus on isotopically labeled compounds. The primary form available is n-Heptylbenzene-2,3,4,5,6-d5, where the five hydrogen atoms on the phenyl ring are replaced with deuterium.

Supplier	Product Name	CAS Number	Molecular Formula	Isotopic Enrichment	Available Quantities
CDN Isotopes	n-Heptylbenzene-2,3,4,5,6-d5	1219799-19-5	$C_6D_5(CH_2)_6CH_3$	98 atom % D	0.5 g, 1 g
Fisher Scientific (distributor for CDN Isotopes)	n-Heptylbenzene-2,3,4,5,6-d5, CDN	1219799-19-5	$C_{13}D_5H_{15}$	98 atom % D	0.5 g, 1 g
LGC Standards	n-Heptylbenzene-2,3,4,5,6-d5	1219799-19-5	$C_{13}D_5H_{15}$	98 atom % D	0.5 g, 1 g
MedChemExpress	Heptylbenzene-d5	1219799-19-5	$C_{13}H_{15}D_5$	Not specified	Inquire

Note: Pricing information is generally available upon request from the suppliers.

Synthesis of Heptylbenzene-d5

While specific proprietary synthesis methods for **Heptylbenzene-d5** are not publicly disclosed by commercial suppliers, the general approach for deuterating aromatic rings involves a hydrogen-deuterium (H-D) exchange reaction. Below is a generalized experimental protocol based on established methods for deuterating aromatic compounds.

Experimental Protocol: Catalytic H-D Exchange of Heptylbenzene

Objective: To synthesize n-Heptylbenzene-2,3,4,5,6-d5 via a catalytic hydrogen-deuterium exchange reaction.

Materials:

- n-Heptylbenzene
- Deuterium oxide (D_2O , 99.9 atom % D)
- Platinum on alumina (Pt/Al_2O_3) or other suitable noble metal catalyst
- High-pressure reactor equipped with a magnetic stirrer and temperature controller
- Anhydrous sodium sulfate (Na_2SO_4)
- Organic solvent (e.g., hexane or ethyl acetate)
- Separatory funnel
- Rotary evaporator

Procedure:

- Catalyst Activation: The Pt/Al_2O_3 catalyst is activated by heating under a vacuum or an inert atmosphere to remove any adsorbed water.
- Reaction Setup: In a high-pressure reactor, n-heptylbenzene, deuterium oxide (in stoichiometric excess), and the activated catalyst are combined.
- Reaction Conditions: The reactor is sealed and heated to a high temperature (e.g., 150-250 °C) under elevated pressure (e.g., 2-5 MPa). The reaction mixture is stirred vigorously to ensure efficient mixing. The reaction is allowed to proceed for a predetermined time to achieve the desired level of deuteration.
- Work-up:
 - After cooling the reactor to room temperature, the pressure is carefully released.
 - The reaction mixture is transferred to a separatory funnel.
 - The organic layer containing the deuterated heptylbenzene is separated from the aqueous (D_2O) layer.

- The organic layer is washed with brine (saturated NaCl solution) and then dried over anhydrous sodium sulfate.
- Purification:
 - The drying agent is removed by filtration.
 - The organic solvent is removed using a rotary evaporator to yield the crude deuterated product.
 - Further purification, if necessary, can be achieved by fractional distillation or column chromatography.
- Characterization: The isotopic enrichment and chemical purity of the final product are determined by NMR spectroscopy and GC-MS.

Quality Control and Analysis

Rigorous analytical techniques are essential to confirm the identity, purity, and isotopic enrichment of **Heptylbenzene-d5**. The two primary methods employed are Nuclear Magnetic Resonance (NMR) spectroscopy and Gas Chromatography-Mass Spectrometry (GC-MS).

Experimental Protocol: ^1H NMR and ^2H NMR Spectroscopy

Objective: To determine the isotopic enrichment and confirm the structure of **Heptylbenzene-d5**.

Materials:

- **Heptylbenzene-d5** sample
- Deuterated NMR solvent (e.g., Chloroform-d, CDCl_3)
- NMR spectrometer

Procedure:

- **Sample Preparation:** A small amount of the **Heptylbenzene-d5** sample is dissolved in the deuterated NMR solvent in an NMR tube.
- **^1H NMR Analysis:**
 - A standard proton NMR spectrum is acquired.
 - The absence or significant reduction of signals in the aromatic region (typically ~7.1-7.3 ppm for the phenyl protons of heptylbenzene) indicates successful deuteration of the aromatic ring.
 - The integration of the remaining proton signals corresponding to the heptyl chain is used to confirm the structure and assess the relative amount of non-deuterated species.
- **^2H NMR (Deuterium NMR) Analysis:**
 - A deuterium NMR spectrum is acquired.
 - A signal in the aromatic region confirms the presence and location of deuterium atoms on the phenyl ring.
 - The integration of the deuterium signal can be used for quantitative determination of the isotopic enrichment.

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

Objective: To determine the chemical purity and confirm the molecular weight of **Heptylbenzene-d5**.

Materials:

- **Heptylbenzene-d5** sample
- GC-MS system equipped with a suitable capillary column (e.g., DB-5ms)
- Helium carrier gas

- Organic solvent for sample dilution (e.g., hexane)

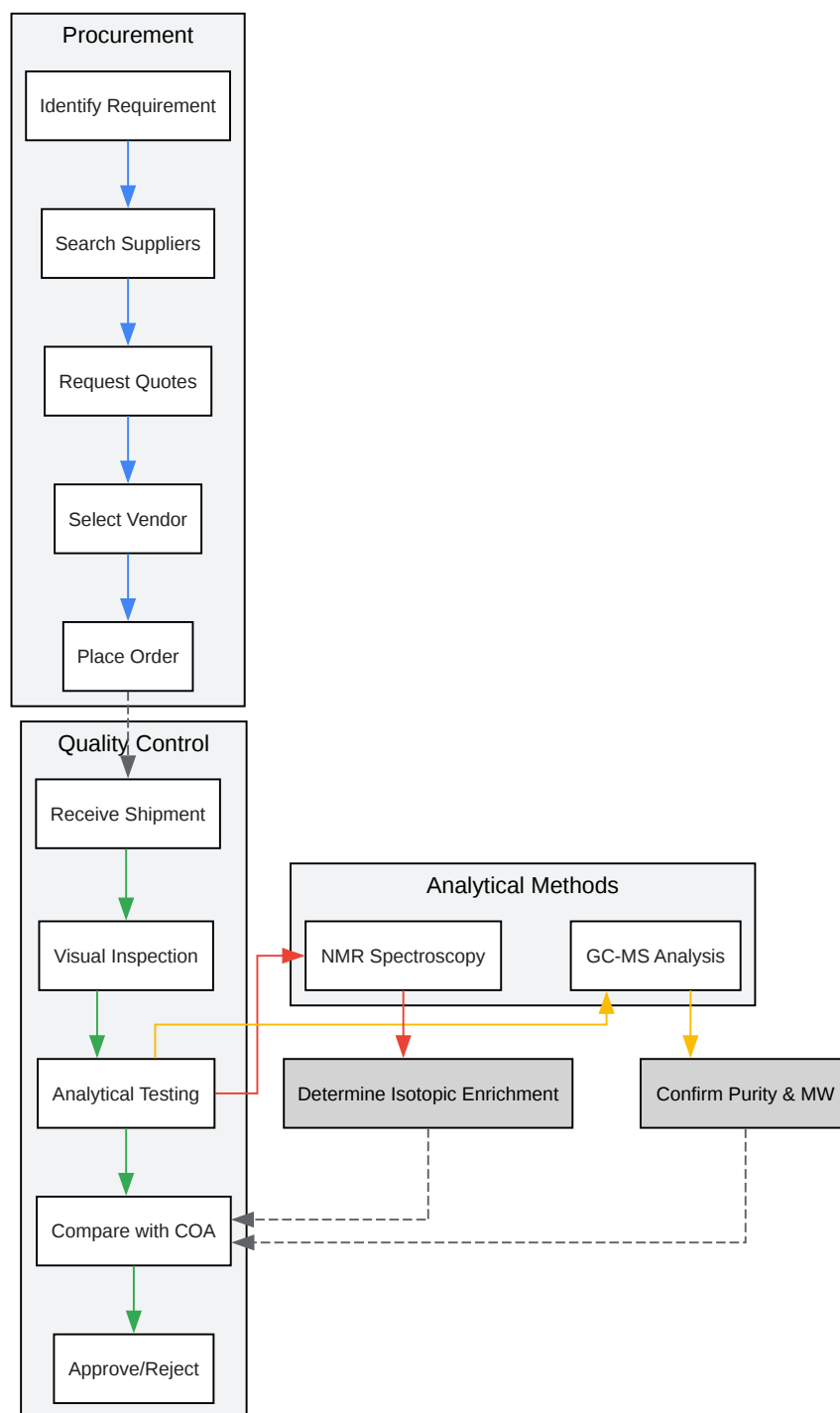
Procedure:

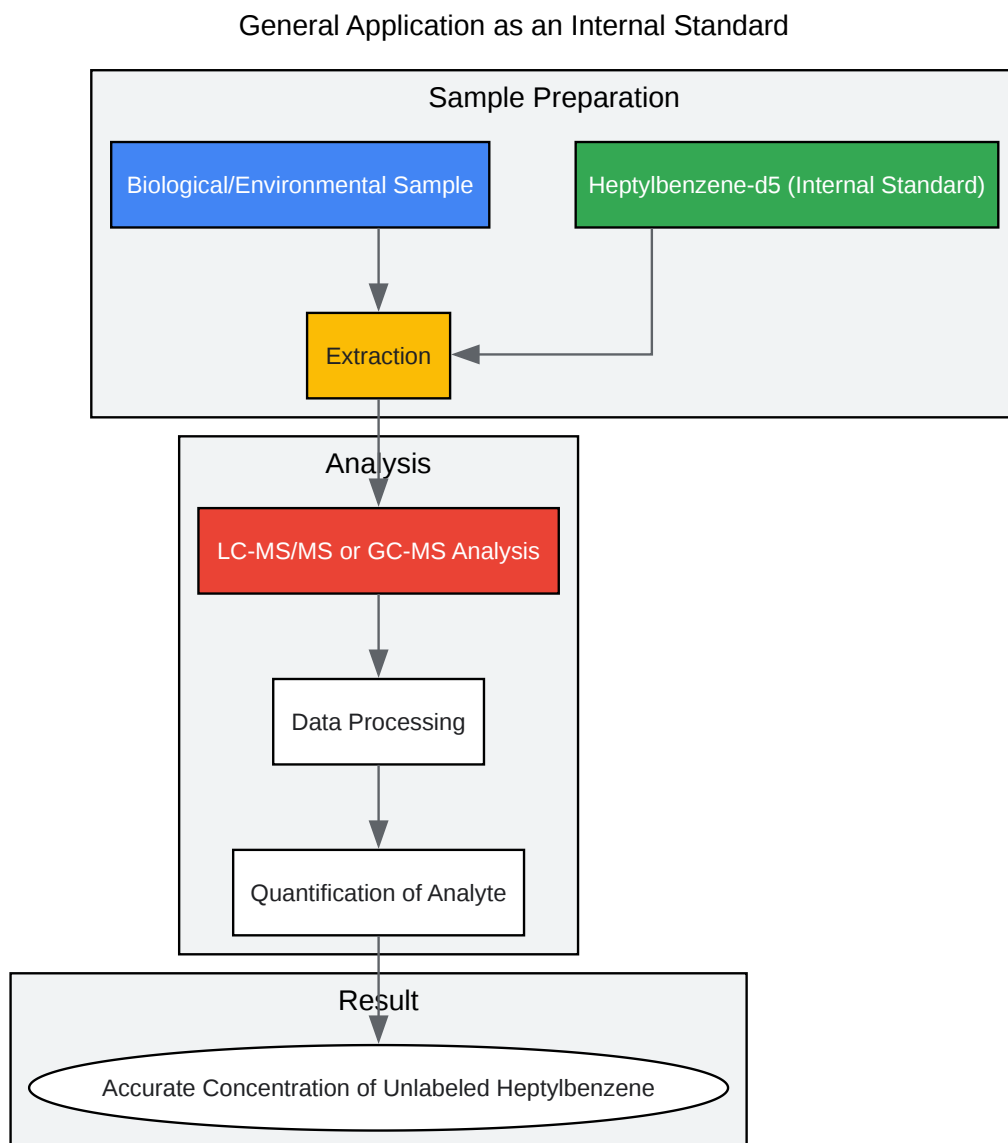
- Sample Preparation: A dilute solution of the **Heptylbenzene-d5** sample is prepared in an appropriate solvent.
- GC Separation:
 - A small volume of the prepared sample is injected into the GC.
 - The sample components are separated based on their volatility and interaction with the stationary phase of the column. A suitable temperature program is used to ensure good separation.
- MS Detection:
 - As the components elute from the GC column, they enter the mass spectrometer.
 - The molecules are ionized (typically by electron ionization), and the resulting ions are separated based on their mass-to-charge ratio (m/z).
 - The mass spectrum of the main peak corresponding to **Heptylbenzene-d5** is analyzed. The molecular ion peak (M^+) should be observed at $m/z = 181.33$, confirming the incorporation of five deuterium atoms (compared to $m/z = 176.30$ for unlabeled heptylbenzene).
 - The fragmentation pattern can also be used to confirm the structure.

Logical Workflow and Data Visualization

The following diagrams illustrate key workflows related to the procurement and analysis of **Heptylbenzene-d5**.

Procurement and Quality Control Workflow for Heptylbenzene-d5

[Click to download full resolution via product page](#)Caption: Procurement and QC workflow for **Heptylbenzene-d5**.



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Caption: Use of **Heptylbenzene-d5** as an internal standard.

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